

A Comprehensive Spectroscopic Guide to Tert-butyl 3-formylpiperidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 3-formylpiperidine-1-carboxylate*

Cat. No.: B051621

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This technical guide provides an in-depth analysis of the spectroscopic data for **Tert-butyl 3-formylpiperidine-1-carboxylate** (CAS No. 118156-93-7), a key intermediate in the synthesis of various pharmaceutical agents and complex organic molecules.^[1] Designed for researchers, scientists, and professionals in drug development, this document synthesizes data from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), grounded in established experimental protocols and authoritative references.

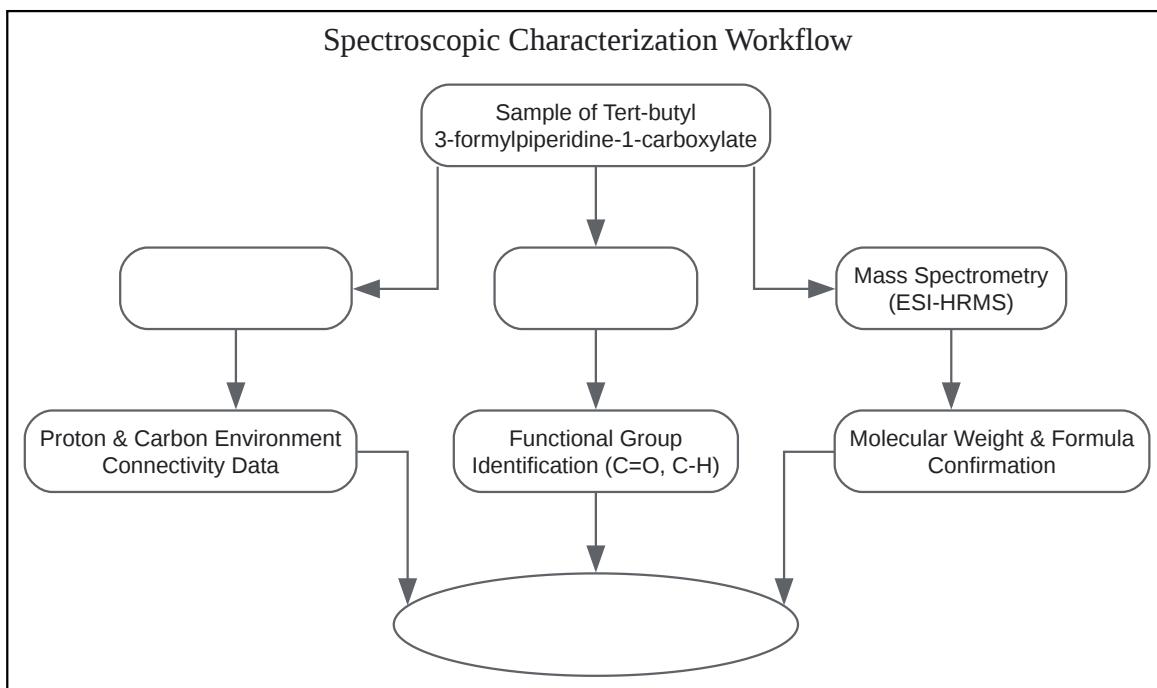
Introduction: The Molecular Profile

Tert-butyl 3-formylpiperidine-1-carboxylate, also known as 1-Boc-3-formylpiperidine, is a heterocyclic building block featuring a piperidine ring protected with a tert-butoxycarbonyl (Boc) group and functionalized with an aldehyde group at the 3-position. This specific arrangement of functional groups makes it a versatile reagent in synthetic chemistry.

Molecular Structure and Properties:

- Molecular Formula: C₁₁H₁₉NO₃^[2]
- Molecular Weight: 213.28 g/mol ^[2]
- Appearance: Typically a pale yellow oil.^[1]
- CAS Number: 118156-93-7^[2]

The strategic placement of the aldehyde allows for a wide range of chemical transformations, including reductive aminations, Wittig reactions, and aldol condensations, while the Boc protecting group ensures stability and allows for selective deprotection under acidic conditions. Understanding its spectroscopic signature is paramount for reaction monitoring, quality control, and structural confirmation.



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Caption: Workflow for the complete spectroscopic characterization of the title compound.

References

- PubChem. **tert-Butyl 3-formylpiperidine-1-carboxylate**.
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Sources

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- 2. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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